

Spectroscopic Profile of 4-Fluoro-2-formylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Fluoro-2-formylbenzoic acid

CAS No.: 1186047-15-3

Cat. No.: B1343120

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for **4-Fluoro-2-formylbenzoic acid**, a valuable building block in pharmaceutical and materials science research. Due to the limited availability of published experimental spectra for this specific compound, this document presents a detailed analysis based on established spectroscopic principles and data from structurally analogous compounds. The information herein is intended to support researchers, scientists, and drug development professionals in the identification and characterization of this molecule.

Molecular Structure and Properties:

- IUPAC Name: **4-Fluoro-2-formylbenzoic acid**
- Molecular Formula: $C_8H_5FO_3$
- Molecular Weight: 168.12 g/mol
- Chemical Structure: Chemical structure of 4-Fluoro-2-formylbenzoic acid (Note: A placeholder image is used. In a real-world scenario, a proper chemical drawing would be inserted here.)

Predicted Spectroscopic Data

The following sections detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-Fluoro-2-formylbenzoic acid**. These predictions are derived from the analysis of substituent effects and comparison with experimental data of related molecules such as 4-fluorobenzoic acid and 4-formylbenzoic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data (Predicted)

The proton NMR spectrum is predicted in a deuterated solvent such as DMSO-d₆. The chemical shifts are influenced by the electron-withdrawing effects of the fluorine, formyl, and carboxylic acid groups.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
H-3	~ 7.8 - 8.0	dd	J(H3-H5) ≈ 2-3 Hz, J(H3-F) ≈ 8-10 Hz	1H
H-5	~ 7.6 - 7.8	dd	J(H5-H6) ≈ 8-9 Hz, J(H5-H3) ≈ 2-3 Hz	1H
H-6	~ 8.1 - 8.3	d	J(H6-H5) ≈ 8-9 Hz	1H
-CHO (Aldehyde)	~ 10.0 - 10.5	s	-	1H
-COOH (Carboxylic Acid)	> 13.0	br s	-	1H

¹³C NMR (Carbon NMR) Data (Predicted)

The predicted ^{13}C NMR chemical shifts are referenced to a standard solvent signal. The carbon atoms are numbered according to the IUPAC nomenclature for the benzene ring, with C1 being the carbon attached to the carboxylic acid group.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C1	~ 130 - 135
C2	~ 138 - 142
C3	~ 118 - 122 (d, $J(\text{C3-F}) \approx 20\text{-}25\text{ Hz}$)
C4	~ 164 - 168 (d, $J(\text{C4-F}) \approx 250\text{-}260\text{ Hz}$)
C5	~ 115 - 119 (d, $J(\text{C5-F}) \approx 20\text{-}25\text{ Hz}$)
C6	~ 132 - 136
-COOH	~ 166 - 170
-CHO	~ 190 - 195

Infrared (IR) Spectroscopy

The predicted IR spectrum of **4-Fluoro-2-formylbenzoic acid** would exhibit characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Intensity/Shape
2500 - 3300	O-H stretch (Carboxylic acid)	Broad
~ 1700	C=O stretch (Carboxylic acid dimer)	Strong
~ 1680	C=O stretch (Aldehyde)	Strong
~ 1600, 1480	C=C stretch (Aromatic ring)	Medium
~ 1250	C-O stretch (Carboxylic acid)	Strong
~ 1100 - 1200	C-F stretch	Strong
~ 800 - 900	C-H bend (Aromatic, out-of-plane)	Medium-Strong

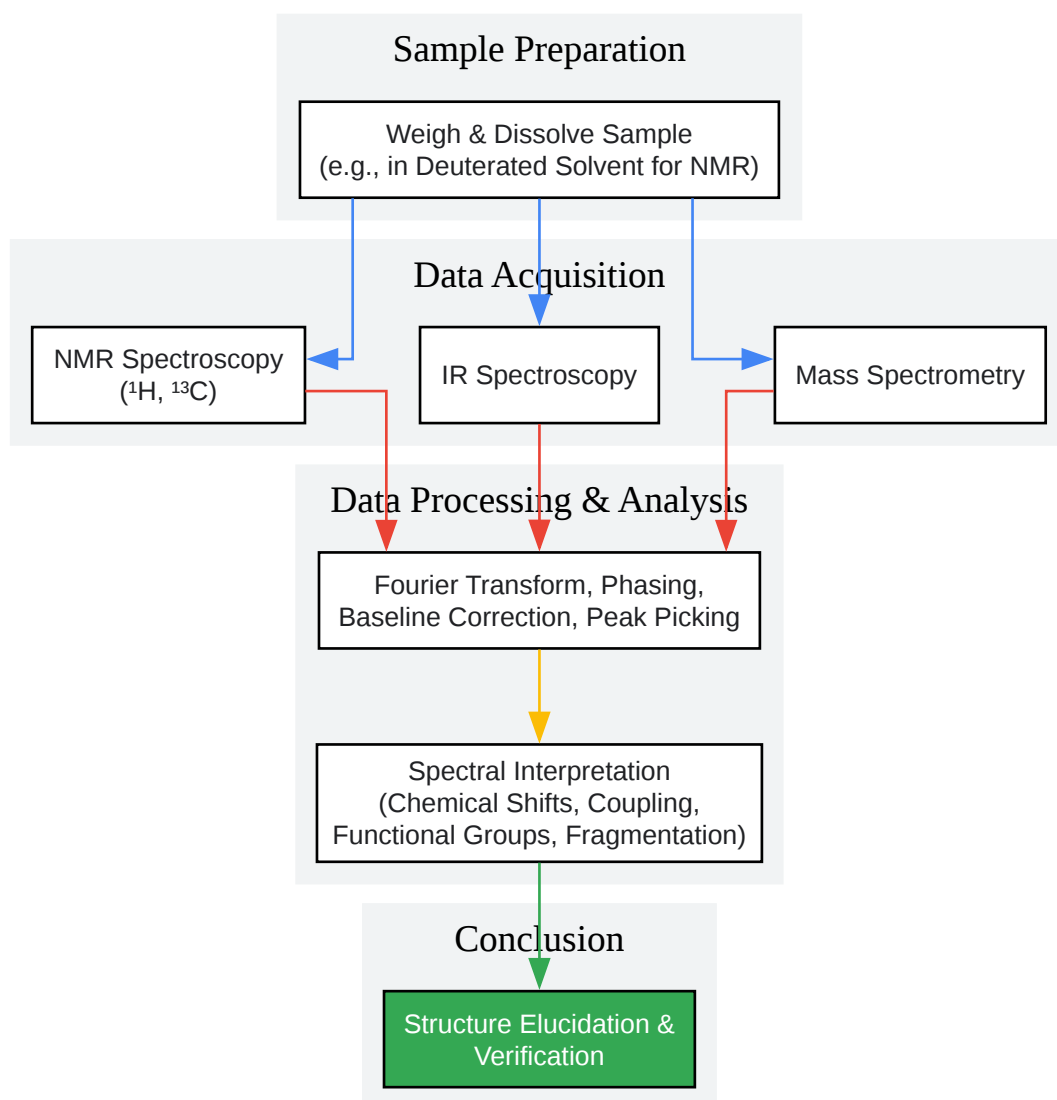
Mass Spectrometry (MS)

The mass spectrum is expected to show a molecular ion peak and characteristic fragmentation patterns.

m/z	Predicted Fragment
168	[M] ⁺ (Molecular ion)
151	[M - OH] ⁺
140	[M - CO] ⁺ or [M - C ₂ H ₄] ⁺
123	[M - COOH] ⁺
95	[C ₆ H ₄ F] ⁺

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound like **4-Fluoro-2-formylbenzoic acid**.



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Caption: General workflow for spectroscopic analysis.

Experimental Protocols

The following are detailed, generalized protocols for acquiring spectroscopic data for a solid organic compound such as **4-Fluoro-2-formylbenzoic acid**.

NMR Spectroscopy (¹H and ¹³C)

- Sample Preparation:

- Accurately weigh 5-10 mg of the solid sample.
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$) in a clean, dry NMR tube. Ensure the solvent is of high purity to avoid extraneous signals.
- If necessary, add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity and optimize resolution. This is often an automated process on modern spectrometers.
 - Tune and match the probe for the desired nucleus (1H or ^{13}C) to maximize signal-to-noise.
- Data Acquisition:
 - Set the appropriate acquisition parameters, including:
 - Number of scans (NS): Typically 8-16 for 1H NMR and 1024 or more for ^{13}C NMR, depending on the sample concentration.
 - Relaxation delay (D1): A delay of 1-5 seconds between scans to allow for full relaxation of the nuclei.
 - Acquisition time (AQ): Typically 2-4 seconds.
 - Spectral width (SW): A range sufficient to cover all expected proton or carbon signals (e.g., -2 to 12 ppm for 1H , 0 to 220 ppm for ^{13}C).
 - Acquire the Free Induction Decay (FID) data.
- Data Processing:

- Apply a Fourier transform to the FID to convert the time-domain data into a frequency-domain spectrum.
- Phase the spectrum to ensure all peaks are in the positive absorptive mode.
- Apply baseline correction to obtain a flat baseline.
- Integrate the signals in the ^1H NMR spectrum to determine the relative ratios of protons.
- Reference the spectrum to the internal standard or the residual solvent peak.

IR Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Instrument Setup:
 - Ensure the spectrometer's sample compartment is clean and dry.
 - Collect a background spectrum of the empty ATR setup. This will be automatically subtracted from the sample spectrum to remove contributions from atmospheric CO_2 and water vapor.
- Data Acquisition:
 - Place the prepared sample in the spectrometer.
 - Acquire the IR spectrum, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. The typical spectral range is $4000\text{-}400\text{ cm}^{-1}$.
- Data Processing:
 - The software will automatically perform the background subtraction.

- Identify and label the wavenumbers of significant absorption peaks.

Mass Spectrometry

- Sample Preparation:
 - Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable volatile solvent (e.g., methanol, acetonitrile).
 - Further dilute this stock solution to a final concentration in the low $\mu\text{g/mL}$ to ng/mL range, depending on the sensitivity of the instrument and the ionization technique used.
 - If necessary, filter the solution to remove any particulate matter.
- Instrument Setup and Data Acquisition:
 - Choose an appropriate ionization technique, such as Electrospray Ionization (ESI) or Electron Impact (EI). ESI is a soft ionization technique suitable for observing the molecular ion, while EI can provide more extensive fragmentation information.
 - Introduce the sample into the mass spectrometer, either via direct infusion or coupled with a chromatographic separation method like Liquid Chromatography (LC-MS).
 - Set the mass analyzer to scan over a relevant mass-to-charge (m/z) range (e.g., 50-500 amu).
 - Acquire the mass spectrum. For tandem mass spectrometry (MS/MS), the molecular ion can be isolated and fragmented to aid in structural elucidation.
- Data Processing:
 - The instrument software will generate the mass spectrum, plotting relative intensity versus m/z .
 - Identify the molecular ion peak and any other significant fragment ions.
 - Compare the observed fragmentation pattern with known fragmentation pathways for the suspected chemical structure. High-resolution mass spectrometry can be used to

determine the elemental composition of the ions.

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